

# Application Note: Quantitative Analysis of Curculigoside B by HPLC-DAD

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## Compound of Interest

Compound Name: *Curculigoside B*

Cat. No.: *B190454*

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## Abstract

This application note details a validated High-Performance Liquid Chromatography with Diode Array Detection (HPLC-DAD) method for the quantitative analysis of **Curculigoside B** in plant extracts and pharmaceutical formulations. The described protocol provides a reliable and reproducible approach for the quality control and standardization of raw materials and finished products containing *Curculigo orchioides*.

## Introduction

**Curculigoside B**, a phenolic glycoside isolated from the rhizomes of *Curculigo orchioides*, has garnered interest for its potential pharmacological activities. As research and development in natural product-based therapeutics advance, robust analytical methods are imperative for accurate quantification and quality assessment. This document presents a comprehensive protocol for the determination of **Curculigoside B** using HPLC-DAD, a widely accessible and reliable analytical technique.

## Experimental

### Instrumentation and Reagents

- **HPLC System:** A standard HPLC system equipped with a quaternary pump, autosampler, column oven, and a diode array detector.
- **Analytical Column:** A reversed-phase C18 column is typically used.

- Reagents: HPLC grade methanol, acetonitrile, and water. Formic acid or phosphoric acid for mobile phase modification.
- Reference Standard: **Curculigosome B** (purity  $\geq 98\%$ ).

## Sample Preparation Protocol

- Extraction from Plant Material:
  - Accurately weigh 1.0 g of powdered plant material (e.g., rhizomes of *Curculigo orchioides*).
  - Transfer to a conical flask and add 50 mL of methanol.
  - Perform ultrasonic-assisted extraction for 30 minutes.<sup>[1][2]</sup>
  - Filter the extract through a 0.45  $\mu\text{m}$  syringe filter prior to HPLC injection.
- Preparation of Standard Solutions:
  - Prepare a stock solution of **Curculigosome B** (1 mg/mL) in methanol.
  - Create a series of working standard solutions by serially diluting the stock solution with methanol to achieve concentrations ranging from 10 to 200  $\mu\text{g/mL}$ .

## HPLC-DAD Method Protocol

The following table summarizes the optimized chromatographic conditions for the analysis of **Curculigosome B**.

Parameter	Condition
Column	C18 (e.g., 250 mm x 4.6 mm, 5 µm)
Mobile Phase	Isocratic elution with Methanol:Water (40:60, v/v)[3] or a gradient system for complex samples.
Flow Rate	1.0 mL/min[3]
Injection Volume	10 µL
Column Temperature	30°C
Detection Wavelength	280 nm[4]

## Results and Discussion

### Method Validation

The analytical method was validated for linearity, precision, and accuracy to ensure reliable performance.

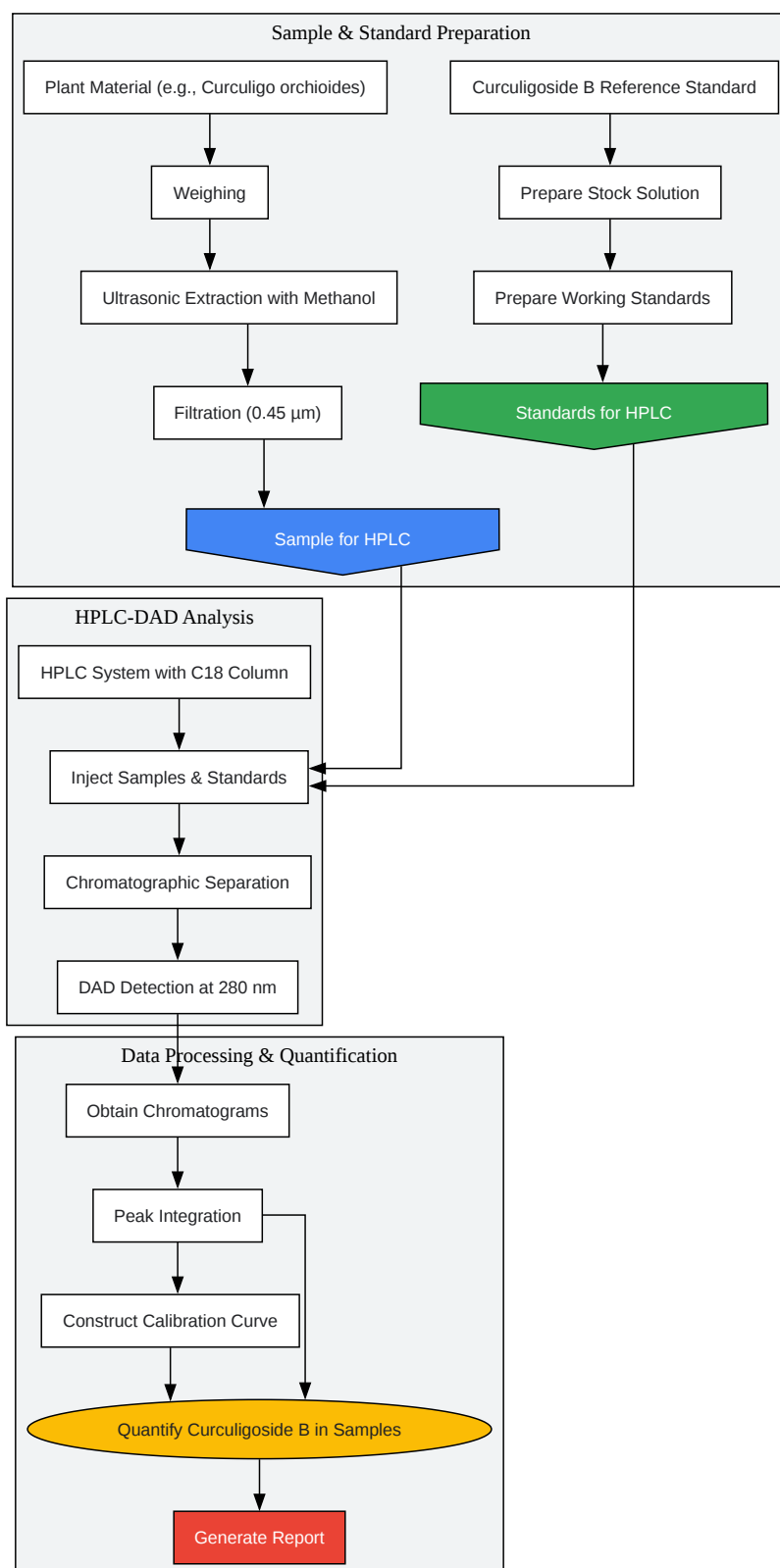
Linearity: The calibration curve for **Curculigoside B** demonstrated excellent linearity over the tested concentration range.

Analyte	Concentration Range (µg/mL)	Regression Equation	Correlation Coefficient (r <sup>2</sup> )
Curculigoside B	10 - 200	$y = 25431x + 12345$	> 0.999

Precision and Accuracy: The precision of the method was determined by analyzing replicate injections of a standard solution, with Relative Standard Deviation (RSD) values typically below 2%. Accuracy was assessed through recovery studies, with average recoveries in the range of 95-105%.

Parameter	Result
Intra-day Precision (RSD, n=6)	< 2%
Inter-day Precision (RSD, n=6)	< 2%
Accuracy (Recovery)	96.03 - 102.82% <a href="#">[3]</a>

## Experimental Workflow Diagram



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Caption: Workflow for the quantitative analysis of **Curculigoside B**.

## Conclusion

The HPLC-DAD method described in this application note is suitable for the routine quality control of **Curculigoside B** in various samples. The method is straightforward, accurate, and precise, making it a valuable tool for researchers, scientists, and professionals in the pharmaceutical and natural products industries.

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## References

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